Application Notes for **Boc-C16-NHS Ester** Reactions

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Compound of Interest

Compound Name:	*Boc-C16-NHS ester*
Cat. No.:	*B2650589*

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Introduction

Boc-C16-NHS ester is an alkyl/ether-based PROTAC (Proteolysis Targeting Chimera) linker utilized in the synthesis of PROTACs.[1][2][3] PROTACs are heterobifunctional molecules that recruit an E3 ubiquitin ligase to a target protein, leading to its ubiquitination and subsequent degradation by the proteasome. The N-hydroxysuccinimide (NHS) ester functional group of **Boc-C16-NHS ester** allows for its covalent conjugation to primary amines, such as the N-terminus of a protein or the side chain of a lysine residue, forming a stable amide bond.[4][5]

Chemical Properties and Reactivity

The reaction of **Boc-C16-NHS ester** with a primary amine is a nucleophilic acyl substitution. The unprotonated primary amine acts as a nucleophile, attacking the carbonyl carbon of the NHS ester. This results in the formation of a stable amide bond and the release of N-hydroxysuccinimide (NHS) as a byproduct.[4][5]

A critical competing reaction is the hydrolysis of the NHS ester, where water attacks the ester, rendering it inactive for conjugation. The rate of hydrolysis is significantly influenced by pH.[6]

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[7]

Optimizing Reaction Buffer Conditions

The success of the conjugation reaction is highly dependent on the buffer conditions. The key parameters to control are pH, buffer composition, and the use of co-solvents.

pH: The optimal pH for NHS ester reactions is a compromise between maximizing the nucleophilicity of the primary amine and minimizing the hydrolysis of the NHS ester.[7] The recommended pH range is typically between 7.2 and 8.5.[4][8] A pH of 8.3-8.5 is often considered optimal for many applications.[9][10] At lower pH, the primary amine is protonated and thus not reactive.[7][9] At higher pH, the rate of hydrolysis of the NHS ester increases dramatically.[6][11]

Buffer Selection: It is crucial to use a buffer that does not contain primary amines, as these will compete with the target molecule for reaction with the NHS ester.[8]

- Recommended Buffers: Phosphate buffer, sodium bicarbonate buffer, borate buffer, and HEPES buffer are all suitable choices.[6][8][9] 0.1 M sodium bicarbonate is a frequently used buffer.[5][9]

- Buffers to Avoid: Buffers containing primary amines, such as Tris (tris(hydroxymethyl)aminomethane) and glycine, should be avoided for the reaction itself.[8] However, they can be used to quench the reaction.

Co-solvents: **Boc-C16-NHS ester**, like many non-sulfonated NHS esters, may have limited solubility in aqueous buffers.[6][9] In such cases, the NHS ester should first be dissolved in a minimal amount of a water-miscible organic solvent before being added to the reaction mixture.[5][9]

- Recommended Co-solvents: Anhydrous dimethylformamide (DMF) or dimethyl sulfoxide (DMSO) are commonly used.[5][9] It is essential to use high-quality, amine-free DMF.[9]

Data Presentation

The following table summarizes the key reaction parameters for **Boc-C16-NHS ester** conjugation reactions.

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Parameter	Recommended Condition	Rationale
pH	7.2 - 8.5 (Optimal: 8.3 - 8.5)	Balances amine nucleophilicity and NHS ester stability.[4][7][8][9]
Buffer	Phosphate, Sodium Bicarbonate, Borate, HEPES (e.g., 0.1 M Sodium Bicarbonate)	Non-reactive towards NHS esters.[5][6][8][9]
Buffers to Avoid	Tris, Glycine	Contain primary amines that compete with the target molecule.[8]
Co-solvent for NHS ester	Anhydrous DMF or DMSO	To dissolve the potentially poorly water-soluble Boc-C16-NHS ester.[5][6][9]
Reaction Temperature	4°C to Room Temperature (20-25°C)	Lower temperatures can be used to slow down hydrolysis for long reactions.[4][12]
Reaction Time	30 minutes to overnight	Dependent on temperature, pH, and reactant concentrations.[4][12]
Molar Excess of NHS Ester	5 to 20-fold	To drive the reaction to completion, but may need optimization.[10]

The half-life of NHS esters is highly pH-dependent, as shown in the table below.

pH	Half-life of NHS ester
7.0 (at 0°C)	4-5 hours[6]
8.0 (at 4°C)	1 hour[11]
8.6 (at 4°C)	10 minutes[6][11]

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Mandatory Visualizations



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Caption: Reaction mechanism of **Boc-C16-NHS ester** with a primary amine.

Experimental Protocols

Protocol 1: General Procedure for Conjugating **Boc-C16-NHS Ester** to a Protein

This protocol provides a general guideline for the conjugation of **Boc-C16-NHS ester** to a protein containing primary amines (e.g., lysine residues).

Materials:

- **Boc-C16-NHS ester**
- Protein of interest
- Reaction Buffer: 0.1 M Sodium Bicarbonate, pH 8.3
- Co-solvent: Anhydrous DMSO or DMF
- Quenching Buffer: 1 M Tris-HCl, pH 7.4 or 1 M Glycine, pH 7.4
- Purification column (e.g., size-exclusion chromatography)
- Phosphate Buffered Saline (PBS)

Procedure:

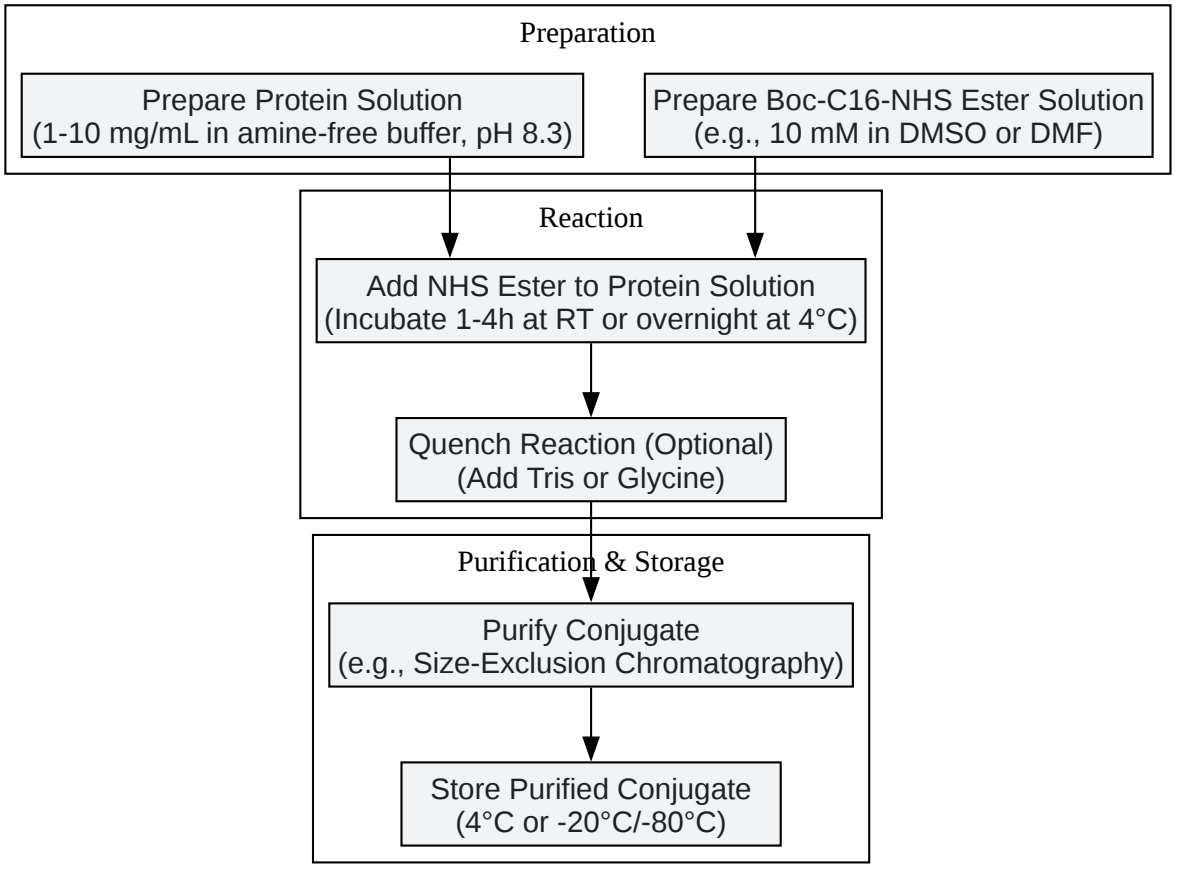
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- Prepare the Protein Solution:
  - Dissolve the protein of interest in the Reaction Buffer to a final concentration of 1-10 mg/mL.[9][13]
  - Ensure the buffer does not contain any primary amines. If the protein is in a buffer like Tris, it must be exchanged into a suitable reaction buffer (e.g., via dialysis or buffer exchange column).
- Prepare the **Boc-C16-NHS Ester** Solution:
  - Allow the vial of **Boc-C16-NHS ester** to equilibrate to room temperature before opening to prevent moisture condensation.[14]
  - Prepare a stock solution of **Boc-C16-NHS ester** (e.g., 10 mM) in anhydrous DMSO or DMF. This solution should be prepared fresh.
- Perform the Conjugation Reaction:
  - Calculate the required volume of the **Boc-C16-NHS ester** stock solution to achieve the desired molar excess (a 10-fold molar excess is a good starting point).[10]
  - Add the calculated volume of the **Boc-C16-NHS ester** stock solution to the protein solution while gently vortexing. The final concentration of the organic solvent should ideally be less than 10%.[6]
  - Incubate the reaction mixture at room temperature for 1-4 hours or at 4°C overnight.[9] The optimal time may need to be determined empirically.
- Quench the Reaction (Optional):
  - To stop the reaction, add the Quenching Buffer to a final concentration of 50-100 mM.
  - Incubate for 15-30 minutes at room temperature.
- Purify the Conjugate:

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- Remove the excess, unreacted **Boc-C16-NHS ester** and the NHS byproduct by a suitable method such as size-exclusion chromatography (gel filtration), dialysis, or ultrafiltration.[9] [15] Elute with a suitable buffer like PBS.

- Characterize and Store the Conjugate:
  - Characterize the resulting conjugate using appropriate techniques (e.g., mass spectrometry, HPLC).
  - Store the purified conjugate at 4°C for short-term storage or at -20°C or -80°C for long-term storage.[15]



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Caption: Experimental workflow for **Boc-C16-NHS ester** conjugation to a protein.

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